Conformational Analysis of 5-Fluoropiperidine-2-carboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*5-Fluoropiperidine-2-carboxylic acid*
Cat. No.:	*B13468861*

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Executive Summary

5-Fluoropiperidine-2-carboxylic acid (5-F-P2C) represents a critical scaffold in medicinal chemistry, serving as a conformationally restricted analogue of pipecolic acid and a surrogate for proline. The introduction of a fluorine atom at the C5 position creates a unique stereoelectronic environment where steric bulk, dipole interactions, and the gauche effect compete. This guide details the structural causality between these forces, providing a validated workflow for determining the solution-state conformation of 5-F-P2C diastereomers.

Structural Fundamentals & Stereochemistry

To perform an accurate conformational analysis, one must first define the stereochemical relationships. 5-F-P2C exists as two primary diastereomers (assuming the natural

-configuration at the C2-carboxylate):

- (2S, 5S)-cis-5-fluoro-pipecolic acid: The C2-COOH and C5-F substituents reside on the same face of the piperidine ring.

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- (2S, 5R)-trans-5-fluoro-pipecolic acid: The substituents reside on opposite faces.

The Piperidine Chair Geometry

Unlike pyrrolidine (proline), which undergoes envelope puckering, the piperidine ring exists predominantly in a chair conformation. The placement of substituents into Axial (ax) or Equatorial (eq) positions is the primary determinant of stability.

Isomer	Relative Config	Chair A (C2-Eq)	Chair B (C2-Ax)	Predicted Stability
(2S, 5S)-cis	1,4-cis	C2-Eq / C5-Ax	C2-Ax / C5-Eq	High (Matched Effects)
(2S, 5R)-trans	1,4-trans	C2-Eq / C5-Eq	C2-Ax / C5-Ax	Variable (Competing Effects)

> *Technical Note: In a 6-membered ring, a 1,4-cis relationship places one group equatorial and the other axial. A 1,4-trans relationship places both equatorial or both axial.*

Theoretical Framework: Stereoelectronic Drivers

Understanding the conformation of 5-F-P2C requires analyzing three competing forces.

The Fluorine Gauche and Axial Preference

In N-protonated fluoropiperidines (the physiological state of 5-F-P2C), fluorine exhibits a strong preference for the axial orientation.[1] This contradicts standard steric logic (where substituents prefer equatorial positions) but is driven by two stabilizing interactions:

- Charge-Dipole Attraction: The electronegative fluorine (

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) stabilizes the positive charge on the ammonium nitrogen (

) through a through-space electrostatic interaction when in the axial position (closer proximity).

- Hyperconjugation (

  ): When F is axial, the anti-periplanar

  bonds can donate electron density into the low-lying

  antibonding orbital.[2]

Steric Demand of the Carboxylate (A-Value)

The carboxyl group (-COOH) is sterically bulky (A-value

1.7 kcal/mol). It strongly prefers the equatorial position to avoid severe 1,3-diaxial repulsive interactions with the ring protons.

The "Matched" vs. "Mismatched" Scenario

- The Cis Advantage: In the (2S, 5S) isomer, the geometry allows the bulky COOH to be Equatorial while the F atom is Axial. This satisfies both the steric demand of the carboxylate and the stereoelectronic preference of the fluorine.
- The Trans Conflict: In the (2S, 5R) isomer, placing the COOH Equatorial forces the F to be Equatorial (losing the electrostatic stabilization). Placing the F Axial forces the COOH Axial (incurring high steric penalty). Consequently, the trans isomer often exhibits greater conformational mobility or exists in a distorted chair.

Analytical Methodologies (The "How")

The following workflow ensures rigorous validation of the specific conformer in solution.

NMR Spectroscopy Protocol (and)

NMR is the gold standard for assigning axial/equatorial orientation due to the Karplus relationship of coupling constants (

).

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Key Diagnostic Couplings:

- (Vicinal):
  - : Large coupling (10–13 Hz).
  - or

    : Small coupling (2–5 Hz).
- (Heteronuclear Vicinal):
  - : Large coupling (25–35 Hz).
  - /

    : Intermediate coupling (10–15 Hz).
  - : Small coupling (<10 Hz).

Experimental Steps:

- Solvent Selection: Use

  (pH < 7) to ensure protonation of the amine, locking the "ammonium-fluorine" interaction. Use

  for non-aqueous comparisons.
- Decoupling: Perform

  -decoupled

  -NMR to simplify the multiplets at H5 and H6.
- NOE Experiments: Irradiate H2. If H2 is Axial (COOH Eq), you should observe NOE enhancement of H4-Ax and H6-Ax (1,3-diaxial relationship).

Computational Modeling (DFT)

To validate NMR data, calculate the Boltzmann distribution of conformers.

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Recommended Workflow:

- ** conformational Search:** Monte Carlo search using MMFF94 force field.
- Geometry Optimization: DFT at M06-2X/6-311+G(d,p) level (handles dispersion forces well).
- Solvation: Apply PCM or SMD model for Water.
- Energy Calculation: Compare

  between Chair A and Chair B.

Visualization of Conformational Dynamics[3]

The following diagram illustrates the decision logic and energy barriers between conformers for the (2S, 5S) isomer.

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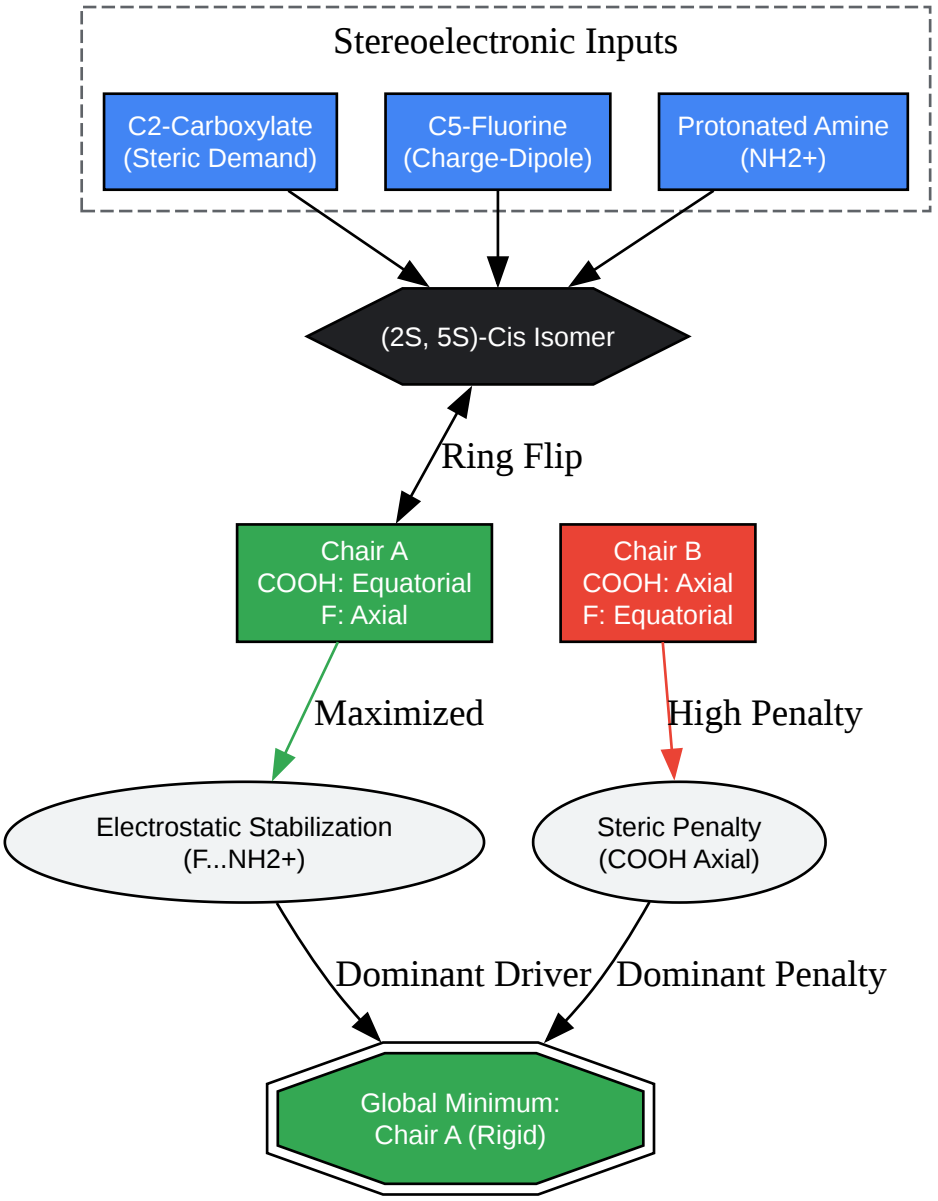

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Figure 1: Conformational energy landscape for (2S, 5S)-5-F-P2C. The convergence of steric avoidance (COOH-Eq) and electrostatic attraction (F-Ax) locks the molecule into a rigid Chair A conformation.

Applications in Drug Design[1][4][5]

The conformational rigidity of 5-F-P2C makes it a powerful tool in peptidomimetics.

Proline Replacement & Amide Bond Geometry

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In peptides, Proline controls the cis/trans ratio of the preceding amide bond (

).

- Proline: Exists in equilibrium between

  -endo and

  -exo puckers.

- 5-F-P2C (Cis): The rigid chair structure (with Axial F) mimics a specific pucker state, locking the

  and

  torsion angles. This can pre-organize a peptide into a

  -turn or polyproline helix secondary structure, increasing binding affinity to receptors by reducing the entropic cost of binding.

Metabolic Stability

The C5 position in pipecolic acid is a metabolic "soft spot" prone to oxidation by P450 enzymes. Fluorination at C5 blocks this metabolic degradation while simultaneously lowering the

of the amine (due to the inductive effect,

), which can improve membrane permeability and oral bioavailability.

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